

3-(Methoxy-d3)-L-tyrosine Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-(Methoxy-d3)-L-tyrosine
hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **3-(Methoxy-d3)-L-tyrosine hydrochloride**, a critical tool in the research and development of treatments for Parkinson's disease and other neurological disorders. This document details its chemical properties, its primary application as an internal standard in quantitative analysis, and its role within the metabolic pathway of Levodopa.

Core Concepts

3-(Methoxy-d3)-L-tyrosine hydrochloride is the deuterium-labeled form of 3-Methoxy-L-tyrosine hydrochloride, a major metabolite of the drug Levodopa (L-DOPA).[1][2] Levodopa is a cornerstone in the management of Parkinson's disease, a neurodegenerative disorder characterized by the depletion of dopamine in the brain. The efficacy of Levodopa therapy is influenced by its metabolic fate, making the accurate quantification of its metabolites, such as 3-O-methyldopa (3-OMD), essential for pharmacokinetic and pharmacodynamic studies.[3]

The incorporation of deuterium atoms (d3) into the methoxy group creates a stable, heavier isotope of the molecule. This isotopic labeling allows it to be distinguished from its endogenous,

non-labeled counterpart by mass spectrometry, making it an ideal internal standard for quantitative assays.[4][5] Its primary applications are as a tracer and for use in Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS) analyses.[4][5]

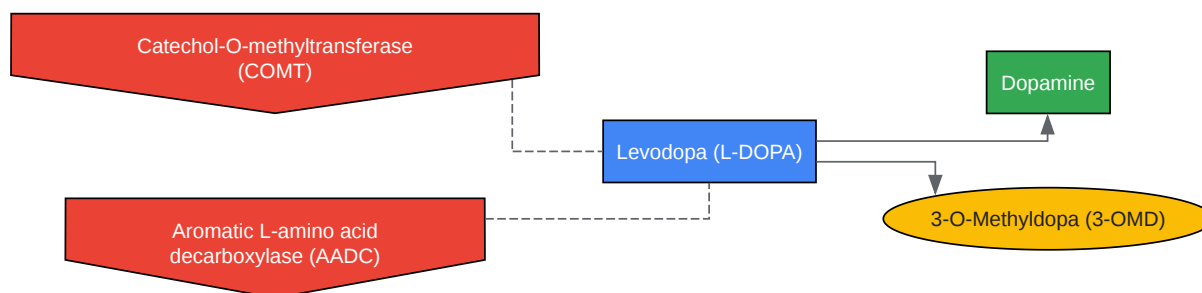
Physicochemical Properties

A summary of the key physicochemical properties of **3-(Methoxy-d3)-L-tyrosine hydrochloride** is presented in the table below.

Property	Value	References
Chemical Name	3-(Methoxy-d3)-L-tyrosine hydrochloride	[1]
Synonyms	L-3-O-Methyl-DOPA-d3 Hydrochloride; L-4-Hydroxy-3-methoxyphenylalanine-d3 Hydrochloride	[1][6]
Molecular Formula	C ₁₀ H ₁₁ D ₃ ClNO ₄	[1]
Molecular Weight	250.69 g/mol	[6]
Purity	>95% (HPLC)	
Storage Temperature	2-8°C	[1]
Appearance	Not specified (typically a solid)	[1]

Role in the Levodopa Metabolic Pathway

3-O-methyldopa is formed from Levodopa through the action of the enzyme Catechol-O-methyltransferase (COMT).[3] This metabolic pathway is a key determinant of Levodopa's bioavailability and, consequently, its therapeutic effect. Understanding this pathway is crucial for optimizing Parkinson's disease treatment strategies, such as the co-administration of COMT inhibitors.



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Levodopa Metabolic Pathway

Experimental Protocols

The following is a representative experimental protocol for the quantification of 3-O-methyldopa in human plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) with a deuterated internal standard like **3-(Methoxy-d3)-L-tyrosine hydrochloride**. This protocol is a composite of methodologies found in the scientific literature and should be adapted and validated for specific experimental conditions.

Materials and Reagents

- **3-(Methoxy-d3)-L-tyrosine hydrochloride** (Internal Standard, IS)
- 3-O-methyldopa (Analyte standard)
- Human plasma (blank, for calibration curve and quality controls)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Perchloric acid

- Water (deionized, 18 MΩ·cm)

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Triple quadrupole tandem mass spectrometer with an electrospray ionization (ESI) source

Sample Preparation

- Preparation of Stock and Working Solutions:
 - Prepare stock solutions of 3-O-methyldopa and the internal standard (**3-(Methoxy-d3)-L-tyrosine hydrochloride**) in a suitable solvent (e.g., methanol/water 1:1 v/v).
 - Prepare a series of working standard solutions of 3-O-methyldopa by serial dilution of the stock solution to create a calibration curve (e.g., 25-4000 ng/mL).
 - Prepare quality control (QC) samples at low, medium, and high concentrations.
 - Prepare a working solution of the internal standard.
- Plasma Sample Preparation (Protein Precipitation):
 - To 200 µL of plasma sample (unknown, calibrator, or QC), add 50 µL of the internal standard working solution.
 - Add 240 µL of 0.4 M perchloric acid to precipitate proteins.
 - Vortex the mixture for approximately 1 minute.
 - Centrifuge at high speed (e.g., 20,000 x g) for 15 minutes at 4°C.
 - Transfer the supernatant to a clean tube or vial for LC-MS/MS analysis.

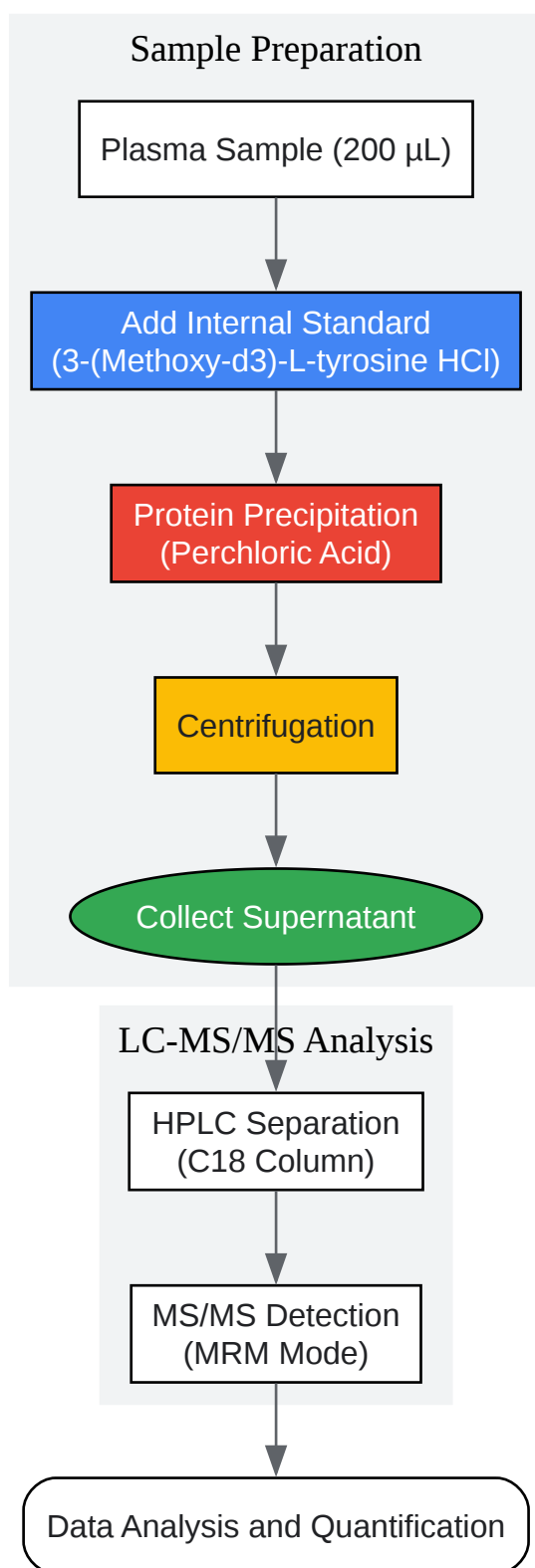
LC-MS/MS Analysis

- HPLC Conditions:

- Column: A C18 reversed-phase column is commonly used (e.g., 150 x 4.6 mm, 5 μ m).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile or methanol.
- Flow Rate: Typically 0.5 - 1.0 mL/min.
- Gradient: A gradient elution is often employed to separate the analyte from other plasma components.
- Mass Spectrometry Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - 3-O-methyldopa: m/z 212.1 $\rightarrow$ 166.1
 - 3-(Methoxy-d3)-L-tyrosine (IS): m/z 215.1 $\rightarrow$ 169.1 (Note: The exact m/z will depend on the specific deuteration pattern and should be confirmed by infusion of the standard).
 - Other Parameters: Optimize ion source parameters such as capillary voltage, source temperature, and gas flows for maximum signal intensity.

Data Analysis

- Quantify the concentration of 3-O-methyldopa in the unknown samples by constructing a calibration curve of the peak area ratio of the analyte to the internal standard versus the concentration of the calibrators.



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LC-MS/MS Workflow

Conclusion

3-(Methoxy-d3)-L-tyrosine hydrochloride is an indispensable tool for researchers in the field of neuropharmacology and drug metabolism. Its use as a stable isotope-labeled internal standard enables the accurate and precise quantification of 3-O-methyldopa, a key metabolite of Levodopa. This, in turn, facilitates a deeper understanding of Levodopa's pharmacokinetics and contributes to the development of more effective therapeutic strategies for Parkinson's disease. The methodologies and data presented in this guide provide a solid foundation for the integration of this critical analytical standard into research and clinical laboratory settings.

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